

Application Notes and Protocols for 4-Acetyl-2-(3,5-dimethylphenoxy) pyridine

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Compound of Interest

Compound Name: 4-Acetyl-2-(3,5-dimethylphenoxy)
pyridine

Cat. No.: B15046653

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Acetyl-2-(3,5-dimethylphenoxy) pyridine is a chemical compound with potential applications in pharmaceutical and chemical research.^[1] As with any novel or specialized chemical, establishing and adhering to rigorous handling and storage protocols is paramount to ensure the safety of laboratory personnel, the integrity of the compound, and the reproducibility of experimental results. This guide provides a detailed overview of the recommended procedures for the safe handling and storage of **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine**, based on the available chemical data and established best practices for related pyridine derivatives.

Disclaimer: No specific Safety Data Sheet (SDS) for **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine** was publicly available at the time of this writing. The following protocols are based on the known properties of structurally similar compounds, such as 4-Acetylpyridine and 2-Acetylpyridine.^{[2][3][4][5][6]} It is imperative to obtain and review the compound-specific SDS from your supplier before commencing any work.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine** is provided below. This information is critical for understanding the compound's behavior and for designing appropriate handling and storage procedures.

Property	Value	Source
Molecular Formula	C15H15NO2	MolCore[1]
Molecular Weight	241.29 g/mol	MolCore[1]
Purity	≥ 98%	MolCore[1]

Note: Further physical properties such as melting point, boiling point, and solubility for **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine** are not readily available and should be determined experimentally or obtained from the supplier-specific SDS.

For the related compound, 4-Acetylpyridine, the following properties are reported:

Property	Value	Source
Appearance	Colorless to light yellow or dark amber liquid	Cole-Parmer, PubChem[2][7]
Melting Point	11 - 16 °C (52 - 61 °F)	MilliporeSigma, Fluorochem, The Good Scents Company[8]
Boiling Point	212 - 220 °C (414 - 428 °F)	MilliporeSigma, PubChem, The Good Scents Company, Fluorochem[7][8]
Density	~1.1 g/cm ³ at 25 °C (77 °F)	MilliporeSigma, PubChem[7]
Flash Point	> 87 °C (> 188 °F)	PubChem, The Good Scents Company[7][8]
Solubility	Soluble in water	PubChem[7]

Hazard Identification and Safety Precautions

Based on the hazard profiles of related acetylpyridine compounds, **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine** should be handled as a potentially hazardous substance. The primary hazards associated with similar compounds include:

- Toxicity: Toxic or harmful if swallowed, in contact with skin, or if inhaled.
- Irritation: Causes skin and serious eye irritation.^{[2][4][5]} May cause respiratory tract irritation.^{[2][4]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat and closed-toe shoes are required. For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.
- Respiratory Protection: If working in a poorly ventilated area or if aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.

Handling Protocols

Adherence to proper handling procedures is crucial to minimize exposure and prevent contamination.

General Handling

- Ventilation: All handling of **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.

- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound.
- **Incompatible Materials:** Keep the compound away from strong oxidizing agents, strong acids, and strong reducing agents.^{[2][3][4]}

Weighing and Aliquoting

The following workflow is recommended for accurately weighing and preparing solutions of **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine**.



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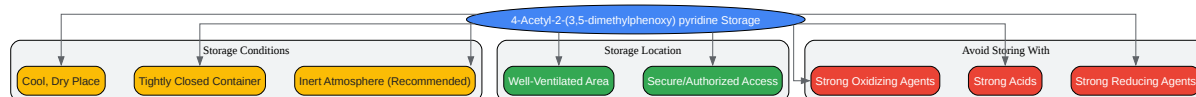
Caption: Workflow for weighing and aliquoting **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine**.

Storage Protocols

Proper storage is essential for maintaining the stability and purity of **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine**.

Storage Conditions

- **Container:** Store in a tightly closed, original container.
- **Temperature:** Store in a cool, dry place.^{[2][3]} The recommended storage temperature should be confirmed with the supplier's SDS.
- **Atmosphere:** For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation.^[3]
- **Location:** Store in a well-ventilated area away from incompatible materials.^{[2][3]} The storage area should be secure and accessible only to authorized personnel.



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Caption: Key storage considerations for **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine**.

Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison center or doctor.
- If on Skin: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice.[6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[4][6]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Spill and Leak Procedures

- Evacuate: Evacuate the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.[2] Do not use combustible materials.

- **Collection:** Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Waste Disposal:** Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Conclusion

The protocols outlined in this document provide a framework for the safe handling and storage of **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine**. By adhering to these guidelines, researchers can minimize risks and ensure the integrity of their work. It is the responsibility of every user to be familiar with the potential hazards and to handle this compound with the utmost care.

Always consult the supplier-specific Safety Data Sheet for the most accurate and comprehensive information.

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